

An In-depth Technical Guide to Stannane, hydroxyoctyloxo-

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Compound of Interest

Compound Name: Stannane,hydroxyoctyloxo-

CAS No.: 13356-20-2

Cat. No.: B078472

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Introduction: The World of Organotin Compounds

Organotin compounds, characterized by the presence of at least one tin-carbon bond, have a rich history dating back to the mid-19th century. The pioneering work of chemists like Edward Frankland and Carl Löwig laid the foundation for a field that would eventually yield a diverse array of compounds with significant industrial and, more recently, biomedical applications.[1][2] The trajectory of organotin chemistry took a significant turn in the mid-20th century with the discovery of their utility as PVC stabilizers, biocides, and catalysts, propelling them into large-scale industrial production.[1][2]

This guide focuses on a specific organotin compound: Stannane, hydroxyoctyloxo- (CAS No. 13356-20-2), also known by synonyms such as Hydroxyoctyloxostannane and Mono-n-octyl tin oxide.[3] While perhaps not as widely known as some of its organotin counterparts, it represents an important class of mono-alkyltin compounds with unique properties and applications. This document aims to provide a comprehensive technical overview of its

discovery, history, synthesis, properties, and applications, with a particular focus on its relevance to researchers in materials science and drug development.

Discovery and Historical Context

Pinpointing the exact moment of discovery for Stannane, hydroxyoctyloxo- is challenging, as is often the case with specialty chemicals that emerge from broader research and development efforts. However, its history is intrinsically linked to the commercialization of organotin compounds as PVC stabilizers in the 1940s and 50s.[2] The development of processes to synthesize mono- and di-n-octyltin compounds was a critical step.

A key patent from the 1970s outlines a direct reaction process for producing a mixture of di- and mono-n-octyltin chlorides from tin, n-octyl chloride, and n-octyl iodide.[4] Stannane, hydroxyoctyloxo- is a direct hydrolysis product of mono-n-octyltin trichloride, a component of this mixture. This suggests that by the early 1970s, the synthesis and isolation of its precursors were well-established, and the formation of the corresponding oxides and hydroxides would have been a logical and understood subsequent step.

The primary driver for the development of octyltin compounds was the need for non-toxic and effective heat stabilizers for PVC, particularly for applications in food packaging and medical devices. This focus on lower toxicity compared to other alkyltin compounds, such as butyltins, carved out a specific and important niche for octyltin derivatives.

Physicochemical Properties

Stannane, hydroxyoctyloxo- is an organotin compound with the chemical formula $C_8H_{18}O_2Sn$. [1][3] Its properties are influenced by the presence of the n-octyl group, which imparts a degree of organic character, and the hydroxyl and oxo ligands on the tin atom, which contribute to its reactivity and potential for forming larger oligomeric structures.



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Synthesis and Experimental Protocols

The synthesis of Stannane, hydroxyoctyloxo- is typically a two-step process. The first step involves the synthesis of its precursor, mono-n-octyltin trichloride, followed by a hydrolysis step.

Step 1: Synthesis of Mono-n-octyltin Trichloride

The industrial synthesis of mono-n-octyltin trichloride often involves the direct reaction of metallic tin with n-octyl chloride, often in the presence of a catalyst. A patented method describes the reaction of tin with n-octyl chloride and n-octyl iodide in the presence of phosphorus trichloride as a catalyst at elevated temperatures (175-200°C).[4] This process yields a mixture of di- and mono-n-octyltin chlorides.

Another approach is the redistribution reaction between tin tetrachloride (SnCl_4) and tetra-n-octyltin ($\text{Sn}(\text{C}_8\text{H}_{17})_4$).

Caption: General workflow for the synthesis of Stannane, hydroxyoctyloxo-.

Experimental Protocol for Hydrolysis of Mono-n-octyltin Trichloride:

- **Dissolution:** Dissolve the purified mono-n-octyltin trichloride in a suitable organic solvent, such as toluene or ethanol.
- **Base Addition:** Slowly add a stoichiometric amount of an aqueous base solution, such as sodium hydroxide or ammonium hydroxide, to the organotin solution with vigorous stirring.

The concentration of the base should be carefully controlled to promote the desired hydrolysis reaction.

- **Reaction:** Continue stirring the mixture at a controlled temperature (e.g., room temperature or slightly elevated) for a period sufficient to ensure complete hydrolysis. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or by monitoring the pH of the aqueous phase.
- **Isolation:** After the reaction is complete, the solid product (Stannane, hydroxyoctyloxo-) is isolated by filtration.
- **Washing:** The isolated solid is washed with deionized water to remove any inorganic salts and then with a non-polar solvent (e.g., hexane) to remove any unreacted starting material or organic byproducts.
- **Drying:** The final product is dried under vacuum at a moderate temperature to remove any residual solvent and water.

Causality in Experimental Choices:

- **Solvent Choice:** The choice of an organic solvent in the hydrolysis step is crucial for ensuring that the mono-n-octyltin trichloride is fully dissolved and can react efficiently with the aqueous base at the interface.
- **Controlled Base Addition:** Slow and controlled addition of the base is necessary to prevent localized high concentrations of hydroxide ions, which could lead to the formation of undesirable byproducts or poorly crystalline material.
- **Washing Steps:** The washing steps are critical for obtaining a high-purity product. Washing with water removes inorganic salts, while the organic solvent wash removes non-polar impurities.

Applications

The applications of Stannane, hydroxyoctyloxo- are primarily as an intermediate in the synthesis of other organotin compounds and potentially as a component in PVC stabilizer formulations.

PVC Stabilization

Mono-octyltin compounds are key components of heat stabilizers for rigid PVC.[6] While di-octyltin compounds are often the primary active species, mono-octyltin derivatives can play a synergistic role. They can act as acid scavengers, reacting with the hydrogen chloride that is released during the thermal degradation of PVC, thereby preventing further degradation.



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Caption: Role of organotin stabilizers in preventing PVC degradation.

Potential in Drug Development

While there is no direct evidence of Stannane, hydroxyoctyloxo- being used as a drug, the broader class of organotin compounds has garnered significant interest for their potential therapeutic applications. Numerous studies have demonstrated the anti-cancer, anti-fungal, and anti-bacterial activities of various organotin complexes.[3][7][8]

The biological activity of organotin compounds is often attributed to their ability to interact with cellular components, such as proteins and nucleic acids. The specific organic groups attached to the tin atom and the overall geometry of the complex play a crucial role in determining their biological efficacy and toxicity.

For drug development professionals, Stannane, hydroxyoctyloxo- could be of interest as a precursor for the synthesis of novel organotin-based therapeutic agents. Its reactive hydroxyl

group provides a handle for further functionalization, allowing for the attachment of various ligands that could modulate its biological activity and target specificity.

Safety and Handling

Organotin compounds, as a class, are known to have toxic properties, and appropriate safety precautions must be taken when handling them. While octyltins are generally considered less toxic than their methyltin and butyltin counterparts, they should still be handled with care.

- Inhalation: May cause irritation to the respiratory tract.
- Ingestion: May be harmful if swallowed.
- Skin and Eye Contact: Can cause irritation.

It is essential to consult the Safety Data Sheet (SDS) for detailed information on hazards, handling, and emergency procedures.^{[2][7]}

Conclusion and Future Outlook

Stannane, hydroxyoctyloxo- is an important member of the mono-n-octyltin family of compounds. Its history is closely tied to the development of PVC stabilizers, and it continues to be relevant in this field as an intermediate. For researchers in materials science, it offers a building block for the creation of new organotin-based materials. For those in drug development, it represents a potential starting point for the synthesis of novel therapeutic agents, leveraging the known biological activities of organotin compounds.

Future research may focus on exploring the catalytic properties of Stannane, hydroxyoctyloxo- and its derivatives, as well as a more in-depth investigation into its biological activities and those of its reaction products. As with all organometallic compounds, a key challenge will be to balance efficacy with toxicity, a consideration that will undoubtedly drive future innovation in this area.

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